

# Technical Support Center: Albac (Zinc Bacitracin) Stability in Feed Processing

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## Compound of Interest

Compound Name: Albac

Cat. No.: B3428439

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This technical support center provides researchers, scientists, and drug development professionals with comprehensive guidance on the stability of **Albac** (Zinc Bacitracin) during various feed processing conditions. Below you will find frequently asked questions, troubleshooting guides, experimental protocols, and data summaries to assist in your research and development efforts.

## Frequently Asked Questions (FAQs)

Q1: What is **Albac** and why is its stability during feed processing a concern?

**Albac** is a feed additive containing zinc bacitracin, a polypeptide antibiotic used to promote growth and improve feed efficiency in livestock.[1][2][3] The stability of **Albac** is crucial because the high temperatures, moisture, and pressure involved in feed manufacturing processes like pelleting and extrusion can potentially degrade the active bacitracin molecule, reducing its efficacy.

Q2: How stable is **Albac** (Zinc Bacitracin) under normal storage conditions?

In its dry, premix form, **Albac** is quite stable.[4][5] It is recommended to store Zinc Bacitracin in a cool, dry place, away from sunlight and heat, in tightly closed containers to avoid exposure to air and moisture.[6] The expiration period for **Albac** is typically 36 months from the date of manufacture.[1]

Q3: What are the primary factors in feed processing that can lead to the degradation of **Albac**?

The primary factors that can affect the stability of **Albac** during feed processing are:

- **Temperature:** High temperatures are a major factor in the degradation of many feed additives. While zinc bacitracin is relatively heat-stable, extreme temperatures can lead to a loss of potency.[\[5\]](#)[\[7\]](#)
- **Moisture:** High moisture content, especially in combination with high temperatures, can accelerate the degradation of bacitracin. Aqueous solutions of bacitracin are known to be less stable than the dry form.[\[5\]](#)
- **pH:** Bacitracin is most stable in a pH range of 5 to 7.[\[5\]](#) It becomes inactivated in alkaline solutions with a pH of 9 or higher.[\[8\]](#)
- **Interactions with other ingredients:** Certain minerals, such as high concentrations of copper or iron, can interfere with bacitracin's stability.[\[2\]](#)[\[8\]](#) Some pellet-binding agents have also been a concern, although studies on bacitracin methylene disalicylate (a similar salt) showed no negative impact from lignin sulfonate binders.[\[9\]](#)[\[10\]](#)

Q4: Is **Albac** stable during the pelleting process?

Yes, **Albac** is designed to be stable under normal pelleting conditions.[\[1\]](#)[\[3\]](#) Studies have shown that diets containing bacitracin can be steam-pelleted at temperatures between 65°C and 70°C without significant loss of activity.[\[11\]](#) However, extreme pelleting conditions with very high temperatures (e.g., above 80°C) could lead to degradation.[\[5\]](#)[\[7\]](#)

## Troubleshooting Guide

Issue	Potential Cause	Troubleshooting Steps
Low recovery of Albac activity in post-pelleting feed analysis.	Excessive Processing Temperature: The pelleting or extrusion temperature may be too high.	1. Verify the maximum temperature reached during feed processing. 2. If temperatures exceed 80°C, consider reducing the conditioning temperature or die friction. 3. Compare the activity of Albac in mash feed versus pelleted feed to quantify the loss during processing.
High Moisture Content: Excessive moisture during conditioning can increase degradation.	1. Measure the moisture content of the feed mash before and after conditioning. 2. Ensure moisture levels are within the recommended range for both the feed formulation and Albac stability.	
Incorrect Feed pH: The pH of the feed formulation may be too high (alkaline).	1. Measure the pH of the feed mixture. 2. If the pH is above 7, investigate the ingredients that may be contributing to the alkalinity and consider adjustments.	
Inconsistent Albac activity across different feed batches.	Uneven Mixing: The Albac premix may not be uniformly distributed in the feed.	1. Review the mixing procedure and ensure adequate mixing time. 2. Follow the recommended mixing directions, which may involve creating an intermediate premix. <a href="#">[1]</a>
Interaction with Other Ingredients: Certain ingredients in a specific batch	1. Review the feed formulation for antagonists like high levels of copper. <a href="#">[2]</a> <a href="#">[8]</a> 2. Be aware of potential interactions with	

may be interacting with the Albac.

certain types of pellet-binding agents, although some have been shown to be non-problematic.[9][10]

Reduced animal performance despite the inclusion of Albac.

Degradation During Storage: The finished feed may have been stored improperly.

1. Review the storage conditions of the feed (temperature, humidity). 2. Ensure a "first-in, first-out" inventory system to prevent prolonged storage.

Analytical Method Interference: The method used to assay bacitracin activity may be affected by other feed ingredients.

1. Use a validated analytical method for determining bacitracin in animal feeds, such as HPLC or microbiological assays.[12] 2. Be aware that high copper levels can interfere with some assay methods.[2]

## Quantitative Data on Albac (Bacitracin) Stability

The following table summarizes available data on the stability of bacitracin under various conditions.

Form	Condition	Duration	Result
Dry Bacitracin	37°C	Not specified	Quite stable[5]
Dry Bacitracin	56°C - 80°C	Not specified	Definite decomposition observed[5]
Aqueous Solution (pH 5-7)	5°C	Several months	Stable[5]
Aqueous Solution (pH 5-7)	Room Temperature	1 week	~50% decrease in antimicrobial activity[5]
Aqueous Solution (pH >9)	Not specified	Not specified	Rapidly inactivated[5][8]
Bacitracin Methylene Disalicylate in Pelleted Feed	25°C (ambient)	13 weeks	Stable, no significant loss of activity[9][10]
Bacitracin Methylene Disalicylate in Pelleted Feed	37°C	4 weeks	Stable, no significant loss of activity[9][10]
Bacitracin in Feed (Steam-Pelleted)	65°C - 70°C	During processing	Implied stability, used in study diets[11]

## Experimental Protocols

### Protocol: Assessing the Stability of Albac During Feed Pelleting

1. Objective: To quantify the degradation of **Albac** (Zinc Bacitracin) as a result of the feed pelleting process.

2. Materials:

- Basal feed mash (formulated without **Albac**)

- **Albac** premix
- Mixer
- Pellet mill with temperature and moisture controls
- Sample bags
- High-Performance Liquid Chromatography (HPLC) system or microbiological assay equipment for bacitracin analysis.

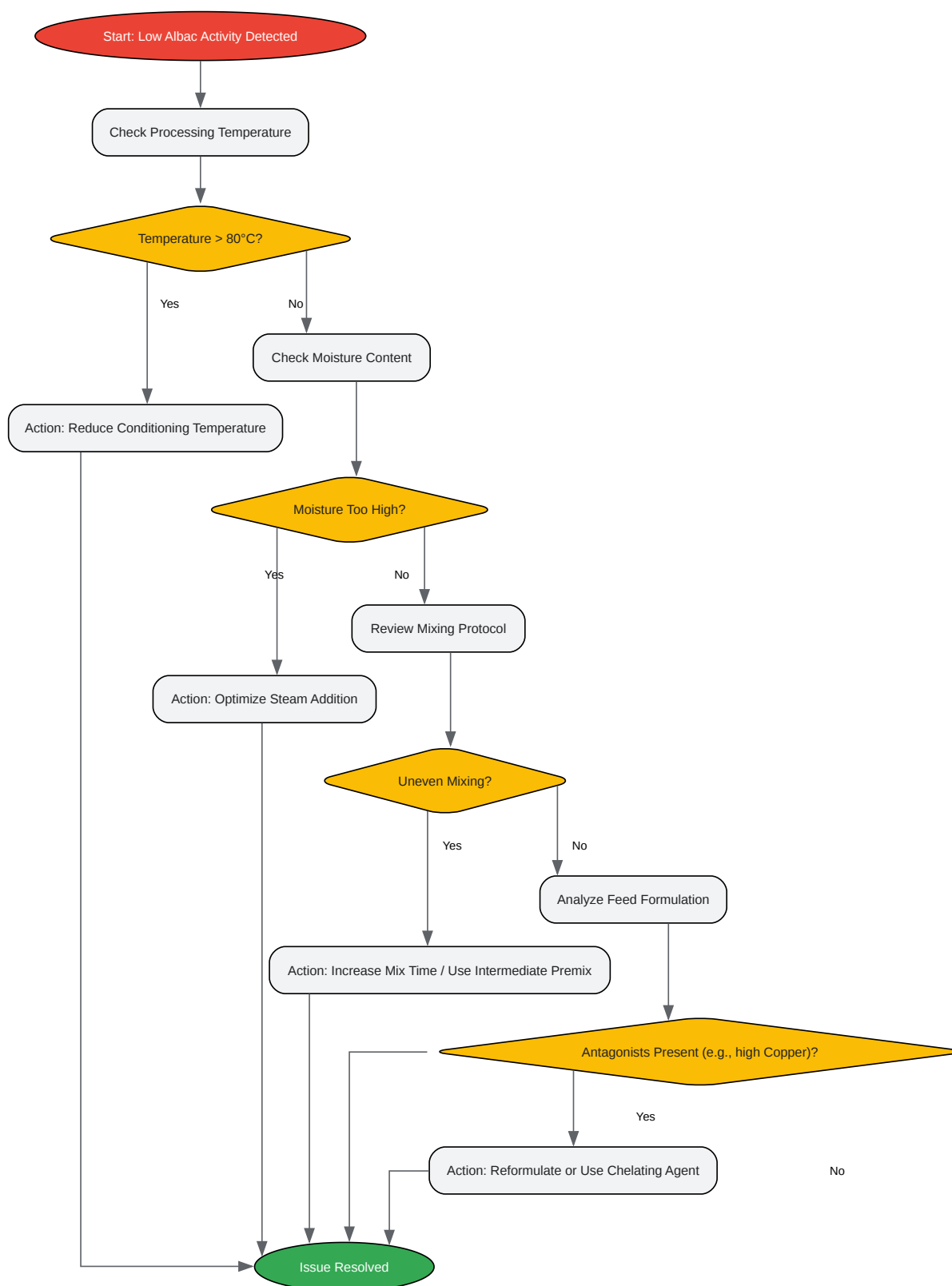
### 3. Methodology:

- Sample Preparation:
  - Prepare a homogenous batch of feed mash.
  - Divide the mash into two sub-batches.
  - To one sub-batch, add the **Albac** premix at the desired concentration and mix thoroughly. This will be the medicated feed. The other sub-batch will remain as the control.
  - From the medicated batch, take multiple samples of the unpelleted mash. This is your "before processing" sample.
- Pelleting Process:
  - Set the pellet mill to the desired conditioning temperature and steam (moisture) level. It is recommended to test at a range of temperatures (e.g., 65°C, 75°C, 85°C).
  - Run the control (non-medicated) mash through the pellet mill first to clean the system.
  - Run the medicated mash through the pellet mill.
  - Collect multiple samples of the pelleted feed immediately after they exit the die and have cooled. This is your "after processing" sample.
- Analysis:
  - Analyze the "before" and "after" samples for bacitracin activity using a validated method (e.g., HPLC).
  - Ensure the analytical method accounts for potential matrix effects from the feed.
- Calculation:

- Calculate the average bacitracin concentration in the "before" and "after" samples.
- Determine the percentage of **Albac** recovery using the following formula: Recovery (%) = (Average concentration in pelleted feed / Average concentration in mash feed) x 100

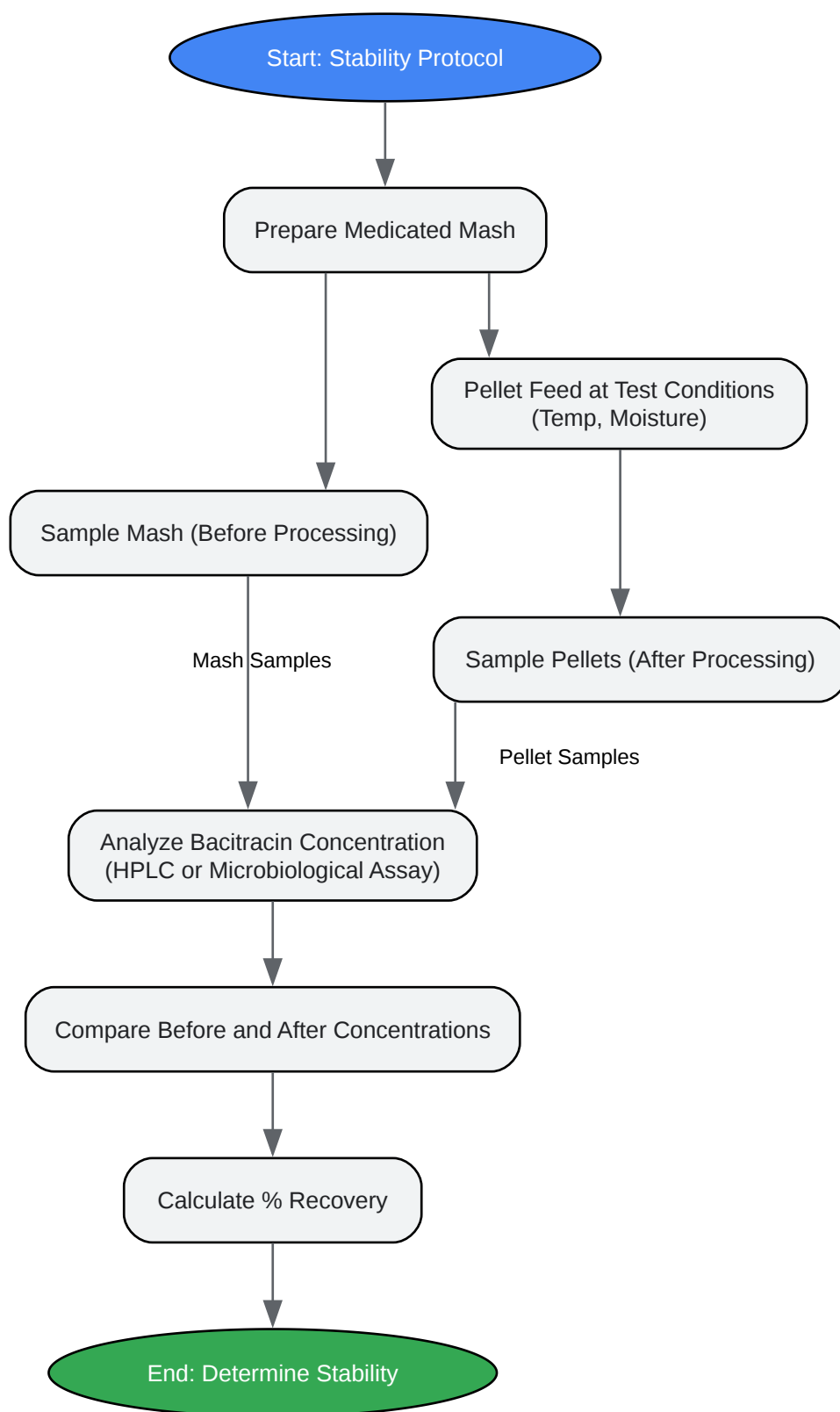
4. Data Interpretation: A recovery rate close to 100% indicates high stability under the tested conditions. A significant drop in recovery indicates degradation.

## Visualizations



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Caption: Workflow for troubleshooting low **Albac** activity.



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Caption: Experimental workflow for **Albac** stability testing.

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